

Pivaloyl-CoA: Commercial Sources, Availability, and Research Applications

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Compound of Interest

Compound Name: Pivaloyl-CoA

Cat. No.: B1241751

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Application Notes for Researchers, Scientists, and Drug Development Professionals

Introduction

Pivaloyl-Coenzyme A (**Pivaloyl-CoA**) is a branched-chain acyl-coenzyme A thioester that plays a role in specialized metabolic pathways. As a derivative of pivalic acid, a sterically hindered carboxylic acid, **Pivaloyl-CoA** is of interest to researchers studying branched-chain amino acid metabolism, fatty acid synthesis, and the enzymatic activity of various acyltransferases and mutases. Its unique structure makes it a valuable tool for investigating enzyme specificity and kinetics. This document provides an overview of the commercial availability of **Pivaloyl-CoA**, detailed product specifications, and protocols for its use in research applications.

Commercial Availability

Pivaloyl-CoA is a specialized biochemical available for research purposes from a limited number of suppliers. The primary commercial source identified is MedChemExpress. Due to its specific nature, it is not as readily available as more common acyl-CoA derivatives. Researchers are advised to inquire directly with suppliers for lead times and bulk ordering options.

Storage and Handling

Acyl-CoA thioesters, including **Pivaloyl-CoA**, are susceptible to hydrolysis. Proper storage and handling are crucial to maintain their integrity. Upon receipt, **Pivaloyl-CoA** should be stored at -20°C or lower for long-term stability. For short-term use, aqueous solutions can be prepared but should be used promptly, as it is recommended not to store aqueous solutions for more than one day.^{[1][2][3][4]} It is advisable to prepare single-use aliquots of solutions to avoid repeated freeze-thaw cycles.^[3]

Quantitative Data Summary

Due to the limited commercial availability, detailed comparative data from multiple suppliers is not feasible. The following tables summarize the available product specifications for **Pivaloyl-CoA** from MedChemExpress and provide a template for a Certificate of Analysis that researchers should expect from a supplier.

Table 1: **Pivaloyl-CoA** Product Specifications

Parameter	Specification	Source
Product Name	Pivaloyl-CoA	MedChemExpress ^[5]
Synonyms	Pivalyl-coenzyme A	MedChemExpress ^[5]
CAS Number	137415-16-8	MedChemExpress
Molecular Formula	C ₂₆ H ₄₄ N ₇ O ₁₇ P ₃ S	MedChemExpress
Molecular Weight	851.65 g/mol	MedChemExpress
Formulation	Provided as a solid	General Information ^{[1][2]}
Purity	>95% (Typically determined by HPLC)	General Information
Storage	-20°C or below	MedChemExpress, General Information ^{[1][2][5]}
Shipping	Room temperature in the continental US; may vary elsewhere	MedChemExpress ^[5]

Table 2: Sample Certificate of Analysis (CoA) for **Pivaloyl-CoA**

Note: This is a representative CoA. The actual document should be obtained from the supplier for each specific lot.

Test	Specification	Measured Values
Appearance	White to off-white solid	Lot specific
Identification by NMR	Conforms to structure	Lot specific
Identification by Mass Spec	Conforms to structure	Lot specific
Purity by HPLC	≥95%	Lot specific
Solubility	Soluble in water	General Information[1][2]

Experimental Protocols

The following protocols are provided as a guide for the use of **Pivaloyl-CoA** in common research applications. Researchers should optimize these protocols for their specific experimental conditions.

Protocol 1: Enzymatic Conversion of Isovaleryl-CoA to **Pivaloyl-CoA**

This protocol is based on the methodology described in the study of isobutyryl-CoA mutase fused (IcmF) enzymes.[6] This reaction is significant for researchers studying branched-chain amino acid metabolism and the biosynthesis of compounds containing a pivaloyl moiety.

Objective: To enzymatically synthesize **Pivaloyl-CoA** from Isovaleryl-CoA using an appropriate mutase enzyme.

Materials:

- Isovaleryl-CoA
- Recombinant Isobutyryl-CoA mutase (IcmF) or a similar enzyme with activity towards isovaleryl-CoA

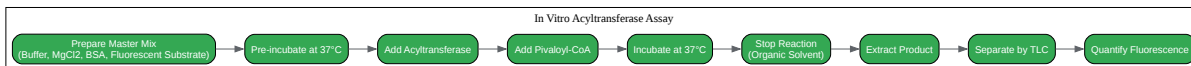
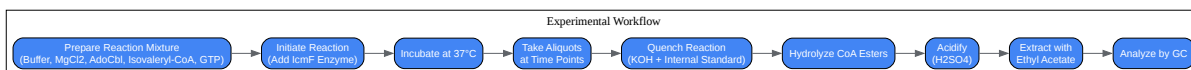
- Adenosylcobalamin (AdoCbl)
- Magnesium Chloride (MgCl_2)
- Guanosine triphosphate (GTP)
- Reaction Buffer (e.g., Buffer A from the referenced study)
- Quenching solution (e.g., 2 N KOH)
- Internal standard for GC analysis (e.g., valeric acid)
- Sulfuric acid (H_2SO_4)
- Sodium chloride (NaCl)
- Ethyl acetate
- Gas chromatograph (GC) for analysis

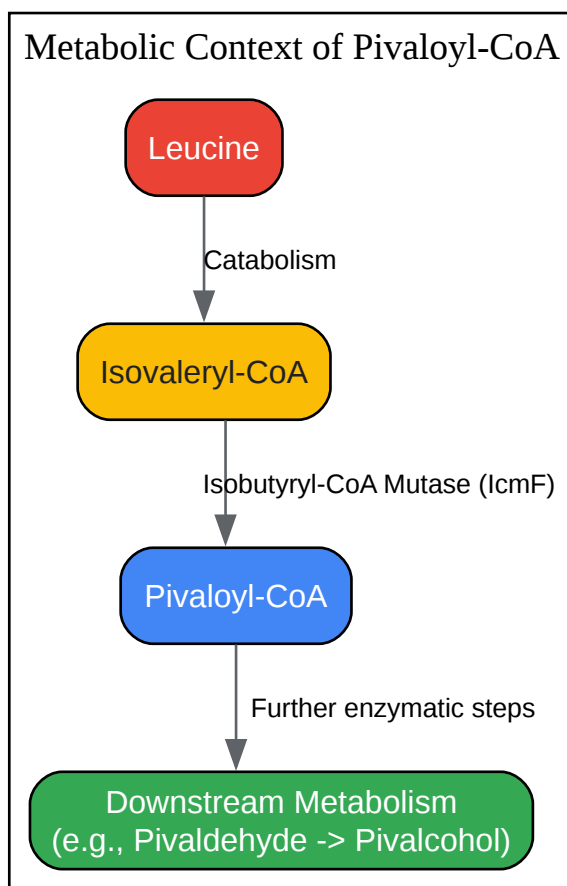
Procedure:

- Prepare the reaction mixture in a total volume of 0.8–1.4 ml containing the reaction buffer, 15 mM MgCl_2 , 100 μM AdoCbl, and the desired concentration of Isovaleryl-CoA (e.g., 20–2000 μM).
- If the enzyme requires it, add 5 mM GTP to the reaction mixture.
- Initiate the reaction by adding the IcmF enzyme (600–2500 μg).
- Incubate the reaction at 37°C.
- At various time points (e.g., 1, 5, 25 minutes), take 200 μl aliquots of the reaction mixture.
- Quench the reaction by adding 100 μl of 2 N KOH containing an internal standard (e.g., 0.18 mM valeric acid).
- Hydrolyze the CoA esters by incubating at an elevated temperature.

- Acidify the mixture by adding 100 μl of 15% (v/v) H_2SO_4 .
- Saturate the reaction mixture with NaCl.
- Extract the resulting carboxylic acids with 250 μl of ethyl acetate.
- Analyze the ethyl acetate layer by gas chromatography to separate and quantify isovaleric acid and the product, pivalic acid.

Expected Results: The GC chromatogram will show a decrease in the isovaleric acid peak and the appearance of a pivalic acid peak over time, confirming the enzymatic conversion of Isovaleryl-CoA to **Pivaloyl-CoA**.





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